

# In-Depth Technical Guide: Thermochemical Properties of Sodium Propanolate

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## Compound of Interest

Compound Name: *Sodium propanolate*

Cat. No.: *B179413*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermochemical data available for **sodium propanolate** (sodium n-propoxide). It includes key thermodynamic parameters, detailed experimental methodologies for their determination, and a visualization of its role in a fundamental organic reaction. This information is crucial for professionals in research and development, particularly in the fields of drug synthesis and material science, where precise energetic understanding is paramount.

## Core Thermochemical Data

The thermochemical properties of **sodium propanolate** are essential for understanding its stability, reactivity, and behavior in various chemical processes. Key experimental data is summarized below.

Thermochemical Property	Value	Experimental Method	Reference
Standard Molar Enthalpy of Formation ( $\Delta_f H^\circ m$ (cr, 298.15 K))	$-441.57 \pm 1.18$ kJ·mol <sup>-1</sup>	Isoperibol Solution Calorimetry	<a href="#">[1]</a>
Molar Heat Capacity ( $C_p,m$ (298.15 K))	113.52 J·K <sup>-1</sup> ·mol <sup>-1</sup>	Differential Scanning Calorimetry (DSC)	<a href="#">[2]</a> <a href="#">[3]</a>
Derived Thermodynamic Functions	Enthalpy increments, entropies, and Gibbs energy functions have been derived from heat capacity measurements over the temperature range of 240-550 K.	Differential Scanning Calorimetry (DSC)	<a href="#">[2]</a> <a href="#">[3]</a>

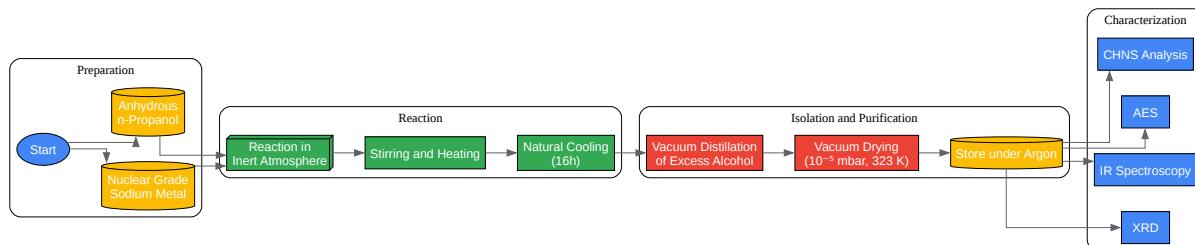
## Experimental Protocols

The determination of the thermochemical data presented above relies on precise and well-established experimental techniques. The following sections detail the methodologies employed for the synthesis of high-purity **sodium propanolate** and the measurement of its key thermochemical properties.

## Synthesis of High-Purity Sodium n-Propoxide

A crucial prerequisite for accurate thermochemical measurements is the purity of the substance. High-purity sodium n-propoxide is synthesized by the reaction of nuclear grade sodium metal with anhydrous n-propanol.[\[4\]](#)

Experimental Workflow for Synthesis:



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### Synthesis and Characterization of Sodium n-Propoxide.

#### Detailed Procedure:

- Reaction Setup: The reaction is carried out in a multi-necked flask equipped with a stirrer, a condenser, and an inlet for an inert gas (e.g., argon). Anhydrous n-propanol is introduced into the flask.
- Addition of Sodium: Clean, nuclear grade sodium metal is cut into small pieces and added portion-wise to the n-propanol under a continuous flow of inert gas to prevent oxidation and reaction with atmospheric moisture.
- Reaction Conditions: The mixture is stirred and heated to facilitate the reaction between sodium and n-propanol, which produces **sodium propanolate** and hydrogen gas. The evolved hydrogen is safely vented.
- Crystallization: After the complete reaction of sodium, the solution is allowed to cool slowly to room temperature over approximately 16 hours to promote the crystallization of **sodium**

propanolate.

- Isolation: The excess n-propanol is removed by vacuum distillation.
- Drying: The resulting crystalline **sodium propanolate** is dried under high vacuum ( $10^{-5}$  mbar) at a slightly elevated temperature (323 K) to remove any residual solvent.[4]
- Storage and Characterization: The final product, a dry, milky-white, fine crystalline powder, is stored in a high-purity argon atmosphere glove box to prevent degradation. The purity and identity of the synthesized **sodium propanolate** are confirmed using various analytical techniques, including X-ray diffraction (XRD), infrared (IR) spectroscopy, atomic emission spectroscopy (AES) for sodium content, and CHNS elemental analysis.[4]

## Determination of Molar Heat Capacity by Differential Scanning Calorimetry (DSC)

The molar heat capacity of **sodium propanolate** was measured using differential scanning calorimetry over a temperature range of 240-550 K.[2][3]

Experimental Workflow for DSC:



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Workflow for DSC Measurement of Heat Capacity.

Detailed Protocol:

- Sample Preparation: A precisely weighed sample of high-purity **sodium propanolate** is hermetically sealed in an aluminum pan. An empty sealed aluminum pan is used as a reference.

- **Instrument Setup:** The sample and reference pans are placed in the differential scanning calorimeter. The measurement cell is purged with a high-purity inert gas, such as argon, to provide a reproducible and inert atmosphere.
- **Temperature Program:** The temperature of the DSC cell is ramped over the desired range (240-550 K) at a constant heating rate.
- **Data Acquisition:** The instrument measures the difference in heat flow required to maintain the sample and reference pans at the same temperature as the furnace temperature is increased.
- **Calibration:** The calorimeter is calibrated for temperature and enthalpy using standard reference materials with known melting points and enthalpies of fusion.
- **Calculation of Heat Capacity:** The heat capacity of the sample is calculated from the differential heat flow signal, the heating rate, and the sample mass.

## Determination of Standard Molar Enthalpy of Formation by Isoperibol Solution Calorimetry

The standard molar enthalpy of formation of **sodium propanolate** was determined using an isoperibol solution calorimeter.<sup>[1]</sup> This technique involves measuring the heat changes associated with a series of reactions that can be combined using Hess's law to yield the enthalpy of formation of the target compound.

The overall thermochemical cycle involves the following key reactions:

- Dissolution of sodium metal in n-propanol.
- Dissolution of **sodium propanolate** in n-propanol.

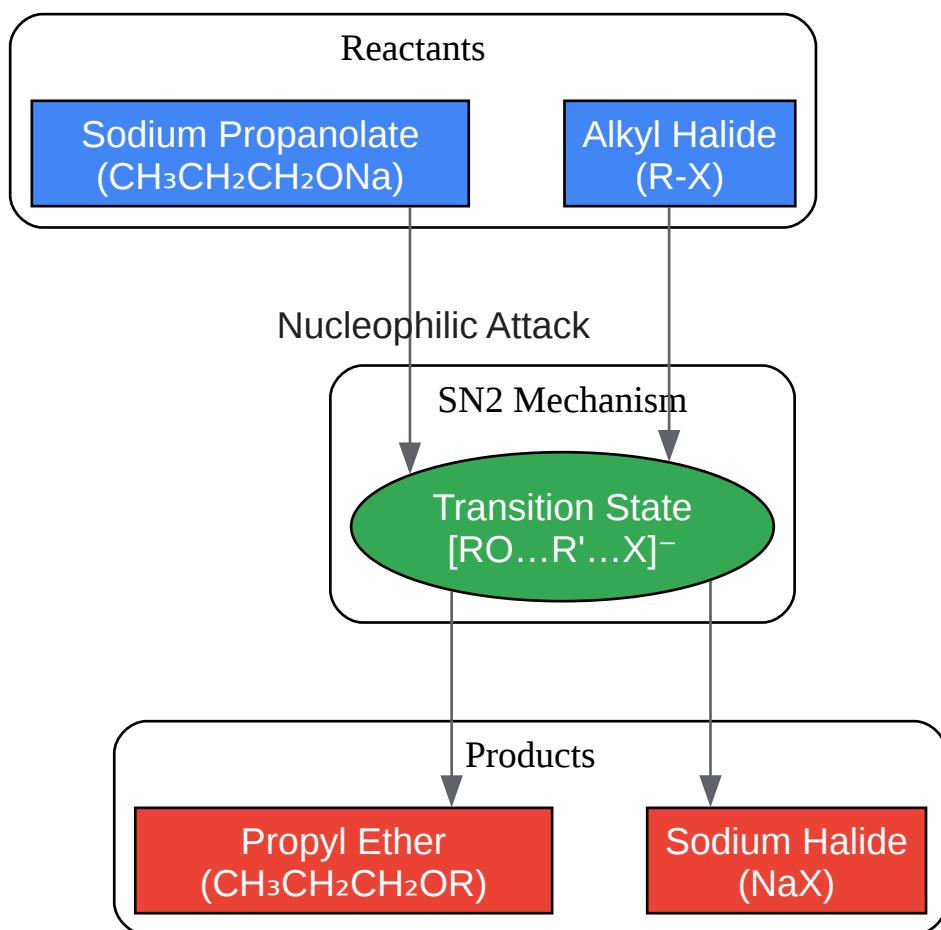
By combining the measured enthalpies of these reactions with the known standard enthalpies of formation of sodium metal, n-propanol, and hydrogen gas, the standard molar enthalpy of formation of **sodium propanolate** can be calculated.

# Role in Organic Synthesis: The Williamson Ether Synthesis

**Sodium propanolate** is a strong base and a potent nucleophile, making it a valuable reagent in organic synthesis. One of its classic applications is in the Williamson ether synthesis, a reliable method for the preparation of unsymmetrical ethers.

In this reaction, the propanolate anion acts as a nucleophile, attacking an electrophilic carbon atom of an alkyl halide (or other substrate with a good leaving group) in an SN2 reaction to form an ether.

Reaction Pathway for Williamson Ether Synthesis:



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## Williamson Ether Synthesis using **Sodium Propanolate**.

This reaction is fundamental in the synthesis of a wide range of chemical compounds, including intermediates for pharmaceuticals and specialty chemicals. The thermochemical data of **sodium propanolate** is critical for controlling the reaction conditions and optimizing the yield of such processes.

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